

NP3-253: A Technical Guide to Target Specificity and Binding Affinity

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Compound of Interest

Compound Name: NP3-253

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Introduction

NP3-253 is a potent and selective inhibitor of the NLR Family Pyrin Domain-Containing 3 (NLRP3) inflammasome, a key component of the innate immune system.^{[1][2]} Dysregulation of the NLRP3 inflammasome is implicated in a wide range of inflammatory and autoimmune diseases. This technical guide provides an in-depth overview of the target specificity and binding affinity of **NP3-253**, compiled from available preclinical data.

Physicochemical Properties

A summary of the known physicochemical properties of **NP3-253** is provided in the table below.

Property	Value
Molecular Formula	C ₁₉ H ₂₃ F ₃ N ₄ O
Molecular Weight	380.41 g/mol ^{[3][4][5]}
Appearance	Solid ^{[4][5]}

Target Specificity and Binding Affinity

NP3-253 is a highly potent inhibitor of the NLRP3 inflammasome. Its primary target is the NLRP3 protein itself, a central sensor in the inflammasome complex.

Binding Affinity

While a specific dissociation constant (K_d) for the direct binding of **NP3-253** to the NLRP3 protein is not publicly available in the reviewed literature, a closely related pyridazine-based inhibitor, P33, has been shown to directly bind to the NLRP3 protein with a dissociation constant (K_d) of 17.5 nM, as determined by Surface Plasmon Resonance (SPR).^[6] Given that **NP3-253** was developed through structure-based optimization of a similar pyridazine scaffold, it is highly probable that it also directly binds to the NACHT domain of NLRP3.^[7]

In Vitro Inhibition

NP3-253 demonstrates potent inhibition of NLRP3-mediated inflammatory responses in cellular assays.

Assay	Cell Type	Stimulus	IC ₅₀
IL-1 β Release	Nigericin-stimulated THP-1 cells	Nigericin	0.5 nM ^[2]
IL-1 β Release	LPS/ATP-stimulated human whole blood	LPS/ATP	7 nM ^[2]

Target Selectivity

NP3-253 exhibits high selectivity for the NLRP3 inflammasome over other inflammatory pathways and off-target proteins.

Assay/Target	Result
NLRC4 Inflammasome	No inhibition observed (>33 μ M)[2]
Pyrin Inflammasome	No inhibition observed (>33 μ M)[2]
NF- κ B Pathway (TNF- α release)	No interference observed (>100 μ M)[2]
Off-Target Panel (29 enzymes, receptors, and ion channels)	Good selectivity up to 10 μ M[2]
Muscarinic Receptor M2	Some binding observed (9.9 μ M)[2]
Serotonin Transporter 5HTT	Some binding observed (3.8 μ M)[2]

Experimental Protocols

Detailed methodologies for the key experiments cited are outlined below.

Nigericin-Stimulated IL-1 β Release in THP-1 Cells

This assay assesses the ability of **NP3-253** to inhibit NLRP3 inflammasome activation in a human monocytic cell line.

- **Cell Culture:** Human THP-1 monocytes are cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum and antibiotics.
- **Cell Differentiation (Priming):** THP-1 cells are typically primed with phorbol 12-myristate 13-acetate (PMA) to differentiate them into macrophage-like cells, which enhances their responsiveness to inflammasome stimuli.
- **Compound Treatment:** Differentiated THP-1 cells are pre-incubated with various concentrations of **NP3-253** for a specified period.
- **NLRP3 Activation:** The NLRP3 inflammasome is activated by treating the cells with nigericin, a potassium ionophore that is a potent NLRP3 activator.
- **Cytokine Measurement:** After incubation, the cell culture supernatant is collected, and the concentration of secreted IL-1 β is measured using an enzyme-linked immunosorbent assay (ELISA).

- **Data Analysis:** The IC₅₀ value is calculated by plotting the percentage of IL-1 β inhibition against the concentration of **NP3-253**.

LPS/ATP-Stimulated IL-1 β Release in Human Whole Blood

This ex vivo assay evaluates the inhibitory activity of **NP3-253** in a more physiologically relevant matrix.

- **Blood Collection:** Fresh human whole blood is collected from healthy donors in heparinized tubes.
- **Priming:** The blood is primed with lipopolysaccharide (LPS), a component of gram-negative bacteria, to upregulate the expression of pro-IL-1 β and NLRP3.
- **Compound Treatment:** The primed blood is treated with a range of concentrations of **NP3-253**.
- **NLRP3 Activation:** The NLRP3 inflammasome is subsequently activated by the addition of adenosine triphosphate (ATP), which induces potassium efflux.
- **Cytokine Measurement:** Plasma is separated from the blood sample, and the level of IL-1 β is quantified by ELISA.
- **Data Analysis:** The IC₅₀ value is determined by analyzing the dose-response curve of **NP3-253** on IL-1 β production.

Off-Target Selectivity Panel

To assess the selectivity of **NP3-253**, it is typically screened against a panel of known biological targets. While the specific protocol for **NP3-253** is not detailed in the provided search results, a general approach using a service like Eurofins SafetyScreen or a similar in-house panel would involve:

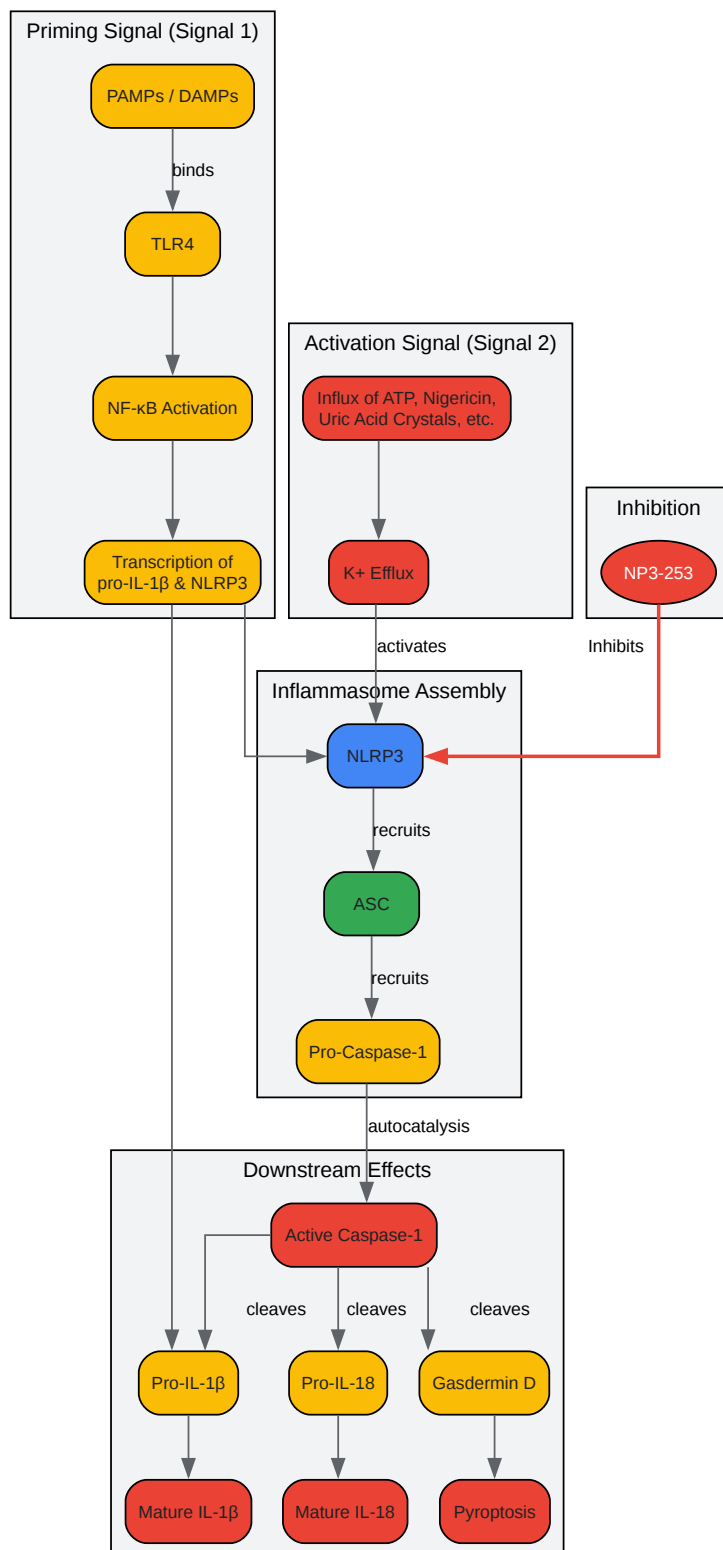
- **Target Selection:** A broad panel of receptors, enzymes, ion channels, and transporters is selected to represent potential off-target interactions.

- **Binding or Functional Assays:** For each target, a specific binding assay (e.g., radioligand binding) or a functional assay (e.g., enzyme activity, calcium flux) is performed in the presence of a fixed concentration of **NP3-253** (e.g., 10 μ M).
- **Data Interpretation:** The percentage of inhibition or activation for each target is determined. Significant interaction is typically defined as >50% inhibition or activation at the tested concentration.

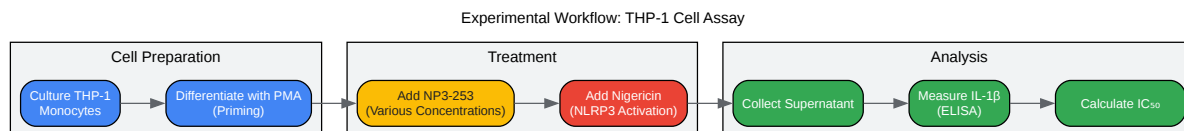
Signaling Pathways and Visualizations

NP3-253 exerts its therapeutic effect by inhibiting the NLRP3 inflammasome signaling pathway.

NP3-253 Mechanism of Action

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Caption: **NP3-253** inhibits the NLRP3 inflammasome assembly and activation.



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Caption: Workflow for determining **NP3-253** IC₅₀ in THP-1 cells.

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